

Methyl 4-ethylbenzoate: A Technical Review for Researchers

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Compound of Interest

Compound Name: Methyl 4-ethylbenzoate

Cat. No.: B1265719

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An In-depth Guide to the Synthesis, Properties, and Applications of a Key Benzoate Ester

Methyl 4-ethylbenzoate is an aromatic ester with applications in the fragrance industry and as an intermediate in organic synthesis.^[1] This technical guide provides a comprehensive review of the available literature on **methyl 4-ethylbenzoate**, focusing on its chemical and physical properties, synthesis, and known applications. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields.

Core Chemical and Physical Properties

Methyl 4-ethylbenzoate is a colorless to light yellow liquid with the molecular formula $C_{10}H_{12}O_2$ and a molecular weight of 164.20 g/mol.^{[1][2]} It is characterized by its stability and distinct aromatic properties.^[1] The compound is soluble in organic solvents and has limited solubility in water.

Table 1: Physical and Chemical Properties of **Methyl 4-ethylbenzoate**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| CAS Number | 7364-20-7 | [2] |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ | [1][2] |
| Molecular Weight | 164.20 g/mol | [1][2] |
| Boiling Point | 238.2°C at 760 mmHg | [1] |
| Appearance | Light yellow liquid | [1] |
| Purity | 97.5-100% | [1] |

Synthesis of Methyl 4-ethylbenzoate

The primary method for synthesizing **methyl 4-ethylbenzoate** is through the Fischer esterification of 4-ethylbenzoic acid with methanol in the presence of an acid catalyst. Other potential, though less detailed in the literature, synthetic routes include the reaction of methyl 4-chlorobenzoate with ethylmagnesium bromide and diethylzinc.[3]

Experimental Protocol: Fischer Esterification

The following is a detailed methodology for the synthesis of **methyl 4-ethylbenzoate** based on established Fischer esterification procedures.

Materials:

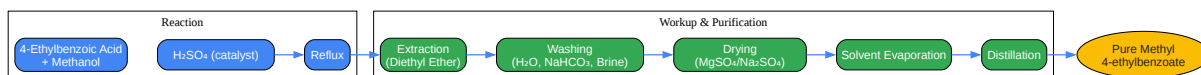
- 4-ethylbenzoic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (H₂SO₄)
- Diethyl ether
- Saturated sodium bicarbonate (NaHCO₃) solution
- Saturated sodium chloride (NaCl) solution (brine)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and other standard laboratory glassware
- Heating mantle or water bath
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 4-ethylbenzoic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature.
- **Extraction:** Transfer the cooled mixture to a separatory funnel. Add diethyl ether to extract the **methyl 4-ethylbenzoate**.
- **Washing:** Wash the organic layer sequentially with water, saturated sodium bicarbonate solution to neutralize the excess acid, and finally with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the diethyl ether using a rotary evaporator to yield the crude **methyl 4-ethylbenzoate**.

- Purification: The crude product can be further purified by distillation under reduced pressure.



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Figure 1: Synthesis and Purification Workflow for **Methyl 4-ethylbenzoate**.

Spectroscopic Data

Detailed experimental spectroscopic data for **methyl 4-ethylbenzoate** is not widely available in the reviewed literature. However, mass spectrometry data is available.

Table 2: Mass Spectrometry Data for **Methyl 4-ethylbenzoate**

| m/z | Interpretation |
|-----|--|
| 164 | Molecular ion [M] ⁺ |
| 133 | [M - OCH ₃] ⁺ |
| 105 | [M - OCH ₃ - CO] ⁺ |

Note: This data is based on fragmentation patterns and may not represent a full experimental spectrum.

Applications

Methyl 4-ethylbenzoate serves as a valuable intermediate in organic synthesis, particularly in the production of pharmaceuticals and other fine chemicals.^[1] Its pleasant and long-lasting scent also makes it a component in the fragrance industry for use in perfumes and other scented products.^[1] It is also used as a research chemical.^[4]

Signaling Pathways

There is no information available in the reviewed literature to suggest that **methyl 4-ethylbenzoate** is directly involved in any biological signaling pathways. Its primary roles are as a synthetic building block and a fragrance component.

Conclusion

Methyl 4-ethylbenzoate is a useful aromatic ester with established applications in the chemical and fragrance industries. While its physical and chemical properties are documented, there is a notable lack of comprehensive, publicly available spectroscopic data, particularly NMR and IR spectra. The synthesis of **methyl 4-ethylbenzoate** is straightforward, primarily relying on the Fischer esterification of 4-ethylbenzoic acid. Further research into the applications and biological activity of this compound could reveal new opportunities for its use in drug development and materials science.

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